

Safeguarding Your Research: A Comprehensive Guide to Handling 2-Phenylpyridine

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Compound of Interest

Compound Name: 2-Phenylpyridine

Cat. No.: B120327

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For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the use of **2-Phenylpyridine**, including detailed operational and disposal plans to ensure a secure laboratory environment. Adherence to these protocols is critical for personal safety and regulatory compliance.

Immediate Safety and Handling Precautions

2-Phenylpyridine is an irritant, known to cause skin, eye, and respiratory irritation.[1]

Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory. All handling of this chemical should be conducted in a certified chemical fume hood to minimize the risk of inhalation.

Personal Protective Equipment (PPE)

Proper selection and use of PPE are the first line of defense against chemical exposure.

PPE Category	Item	Specifications
Hand Protection	Gloves	Double gloving with a butyl rubber outer glove and a nitrile inner glove is recommended for optimal protection. Butyl rubber offers excellent resistance to pyridine and similar aromatic compounds.
Eye Protection	Safety Goggles	Chemical splash goggles that provide a complete seal around the eyes are required.
Body Protection	Lab Coat	A flame-resistant lab coat, fully buttoned, to protect against splashes and contamination.
Respiratory Protection	Fume Hood	All work with 2-Phenylpyridine must be performed in a properly functioning chemical fume hood.

Quantitative Data Summary

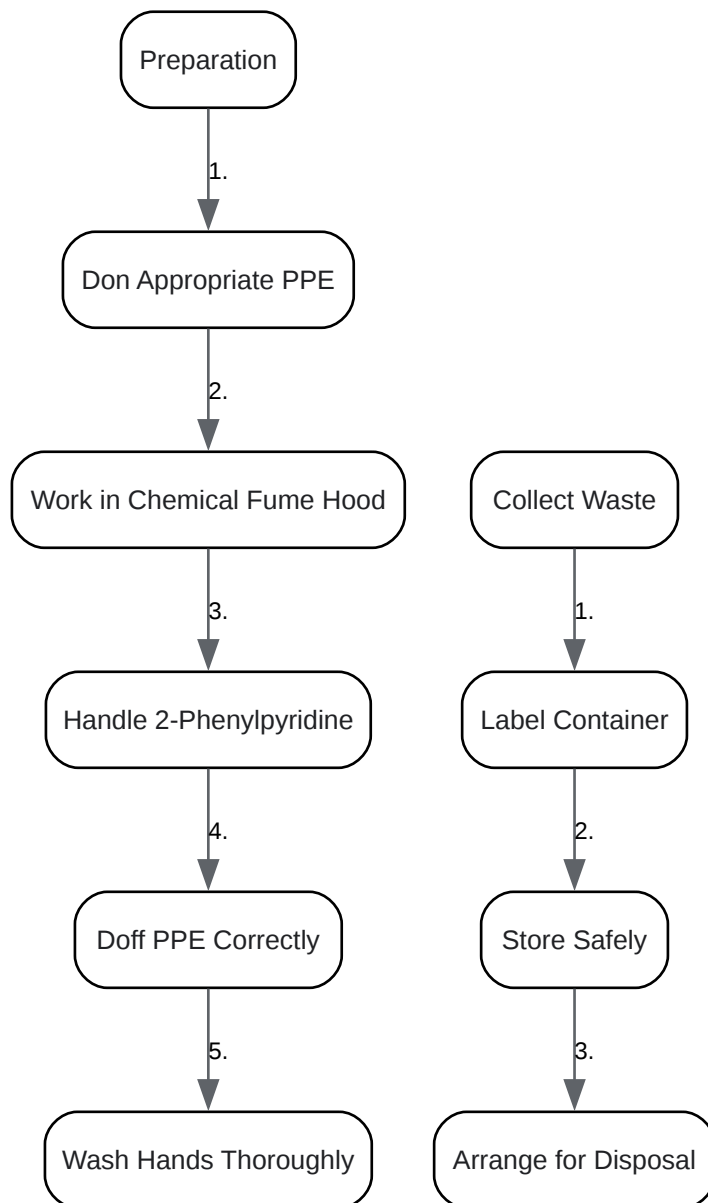
While specific occupational exposure limits for **2-Phenylpyridine**, such as Permissible Exposure Limits (PELs) or Threshold Limit Values (TLVs), have not been established by regulatory bodies, it is crucial to handle the substance with care due to its irritant properties.^[1]^[2]

Parameter	Value
Occupational Exposure Limits (OELs)	Not established
LD50 (Oral)	No data available

Operational Plan for Handling 2-Phenylpyridine

A systematic approach to handling **2-Phenylpyridine** is essential to minimize risks.

Preparation and Handling Workflow



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References

- 1. fishersci.com [fishersci.com]
- 2. cleanchemlab.com [cleanchemlab.com]
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